

Navigating the Safe Disposal of Ornidazole-d5 in a Laboratory Setting

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Compound of Interest

Compound Name: Ornidazole-d5

Cat. No.: B12408347

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. **Ornidazole-d5**, a deuterated form of the antibacterial and antiprotozoal agent Ornidazole, requires meticulous disposal procedures to mitigate potential hazards. This guide provides essential, step-by-step instructions for the safe and compliant disposal of **Ornidazole-d5**, aligning with standard laboratory safety protocols.

Quantitative Data Summary

For quick reference, the following table summarizes key safety and disposal information for Ornidazole, which serves as a close proxy for **Ornidazole-d5** in the absence of specific data for the deuterated compound.

Parameter	Value/Information	Source
Acute Toxicity (Oral, Rat LD50)	1780 mg/kg	[1][2]
Waste Classification	Hazardous Waste	[1]
Disposal Recommendation	Dispose of in accordance with local, state, and federal regulations at an approved waste disposal plant.	[1][3]
Environmental Precautions	Do not allow product to reach sewage system or dispose of with household garbage.[2] Water hazard class 1 (Self-assessment): slightly hazardous for water.[2]	[2]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), Nitrogen oxides (NO _x), Hydrogen chloride.	[1][3]

Detailed Protocol for the Disposal of Ornidazole-d5

This protocol outlines the necessary steps for the safe handling and disposal of **Ornidazole-d5** from the point of use to final removal from the laboratory.

Personal Protective Equipment (PPE)

Before handling **Ornidazole-d5** for disposal, ensure the following PPE is worn:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Segregation and Collection of Waste

- Solid Waste:
 - Collect all solid **Ornidazole-d5** waste, including contaminated consumables (e.g., weighing paper, pipette tips, vials), in a dedicated, clearly labeled hazardous waste container.
 - The container must be compatible with the chemical waste, sealable, and kept closed except when adding waste.[4]
 - Label the container as "Hazardous Waste" and specify the contents: "**Ornidazole-d5**."[4]
- Liquid Waste (Solutions):
 - Collect all solutions containing **Ornidazole-d5** in a designated, leak-proof, and chemically compatible hazardous waste container.[4]
 - Do not mix with other incompatible waste streams.
 - Clearly label the container with "Hazardous Waste" and list all chemical constituents, including solvents and their approximate concentrations.[4]
 - Crucially, do not dispose of **Ornidazole-d5** solutions down the drain.[2] Antibiotic solutions, especially stock solutions, are considered hazardous chemical waste.[5]

Decontamination of Empty Containers

- Thoroughly empty the original **Ornidazole-d5** container.
- Rinse the container with a suitable solvent (e.g., methanol or DMSO, as it is soluble in these[6]) three times.
- Collect the first rinse as hazardous liquid waste.[4] Subsequent rinses may also need to be collected depending on institutional policies for highly toxic chemicals.[4]
- After rinsing and air-drying, deface or remove the original label to prevent misuse.
- Dispose of the rinsed container as per your institution's guidelines for decontaminated chemical containers.

Storage of Waste

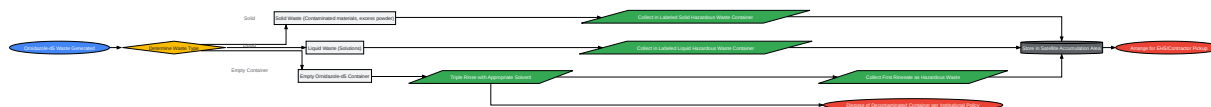
- Store the sealed hazardous waste containers in a designated satellite accumulation area within the laboratory.[7]
- Ensure the storage area is away from heat, ignition sources, and incompatible materials.[4]
- Maintain a log of the waste being added to the container.

Final Disposal

- Once the waste container is full (no more than 90% capacity), arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Follow all institutional procedures for waste pickup requests.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Ornidazole-d5**.



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Caption: Logical workflow for the safe disposal of **Ornidazole-d5** waste in a laboratory.

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